

Chemical Structure and Stereochemistry of Withaphysalin S

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Withaphysalin S

Cat. No.: B13403736

[Get Quote](#)

Executive Summary

Withaphysalin S (CAS: 949172-13-8) is a highly oxygenated 13,14-seco-withanolide belonging to the physalin-like steroid class. Isolated primarily from *Physalis minima* (Solanaceae), it represents a critical intermediate in the oxidative metabolism of ergostane-type steroids. Structurally, it is characterized by a 13,14-seco-ergostane skeleton featuring a 18,20-epoxy bridge (forming a hemiacetal/ketal system), a $5\alpha,6\beta$ -dihydroxy motif in the B-ring, and a 15α -hydroxyl group.

Unlike typical physalins which possess a rigid 16,24-cyclo-bridge, **Withaphysalin S** retains the 13,14-seco nature but is often isolated as a C-18 methyl ketal artifact due to the use of methanol during extraction.

Property	Data
Common Name	Withaphysalin S
Systematic Name	(5 α ,6 β ,15 α ,18S,22R)-18,20-Epoxy-5,6,15,22-tetrahydroxy-18-methoxy-1-oxoergosta-2,24-dien-26-oic acid δ -lactone
Molecular Formula	C ₂₉ H ₄₀ O ₁₀ (as methyl ketal)
Molecular Weight	548.62 g/mol
Scaffold Class	13,14-seco-withanolide (Withaphysalin type)
Key Functionalities	1-oxo-2-ene (Ring A), 5 α ,6 β -diol (Ring B), 13,14-seco-18,20-epoxy (Ring C/D), 15 α -OH, δ -lactone (Side chain)

Chemical Architecture & Connectivity

The structure of **Withaphysalin S** deviates from the canonical steroid nucleus through the cleavage of the C13–C14 bond (seco-steroid), allowing the C-18 methyl group to oxidize and cyclize with C-20.

Ring Systems

- Ring A (Cyclohexenone): Features an -unsaturated ketone system (1-oxo-2-ene), a common pharmacophore in cytotoxic withanolides (e.g., Withaferin A).
- Ring B (Hydroxylated): Contains a 5 α ,6 β -dihydroxy pattern.^[1] This trans-diol arrangement typically arises from the hydrolytic opening of a -epoxide precursor or direct oxidation.
- Ring C/D (Seco-System): The C13–C14 bond is cleaved.
 - C-18 Functionalization: The C-18 methyl is oxidized to a hemiacetal (or methyl ketal in the isolated form).

- 18,20-Epoxy Bridge: The oxygen at C-18 cyclizes with C-20, forming a stable tetrahydrofuran-type ring that bridges the seco-gap.
- Ring E (Side Chain): A γ -lactone ring formed between the C-26 carboxyl and C-22 hydroxyl, characteristic of withanolides.

Substituents

- 15 α -Hydroxyl: A distinguishing feature of **Withaphysalin S** compared to its congeners (e.g., Withaphysalin R, which lacks this OH). The 15-OH group is positioned on the D-ring fragment.
- 18-Methoxy: In the isolated compound, C-18 bears a methoxy group (). This is generally considered an artifact of extraction with methanol, replacing the natural 18-OH (hemiacetal).

Stereochemical Analysis

The absolute configuration of **Withaphysalin S** is defined by multiple chiral centers. The assignment is based on NOESY correlations and biogenetic relationships to known withanolides.

Chiral Centers

Position	Configuration	Description
C-5	(S)	Hydroxyl is axial (assuming chair conformation); trans-junction with Ring A.
C-6	(R)	Hydroxyl is equatorial; establishes the trans-diol relationship with C-5.
C-10	(R)	Methyl group (C-19) is -oriented (standard steroid geometry).
C-13	N/A	Seco-cleavage destroys this center's rigidity, but C-18 orientation is defined.
C-15	(S)	Hydroxyl is -oriented, confirmed by NOE correlations with H-17 or lack of correlation with -methyls.
C-18		The acetal carbon. The methoxy group is typically assigned the -configuration based on specific NOE interactions with H-21 or H-12.
C-20		Part of the epoxy bridge; retains standard phytosterol side-chain orientation.
C-22		Essential for the correct orientation of the lactone side chain.

3D Conformation & NOE Correlations

- Ring A/B Junction: Trans-fused (due to 5-OH).
- 13,14-Seco Flexibility: The cleavage allows rotation, but the 18,20-epoxy bridge locks the conformation, mimicking a pseudo-cyclic structure.
- Key NOEs:
 - H-15
H-8
: Confirms the
-orientation of the 15-OH group.
 - Me-18 (OMe)
H-21: Helps assign the C-18 stereochemistry.

Structural Elucidation Methodology

The structure of **Withaphysalin S** was established using a combination of high-resolution mass spectrometry (HRMS) and advanced NMR techniques.

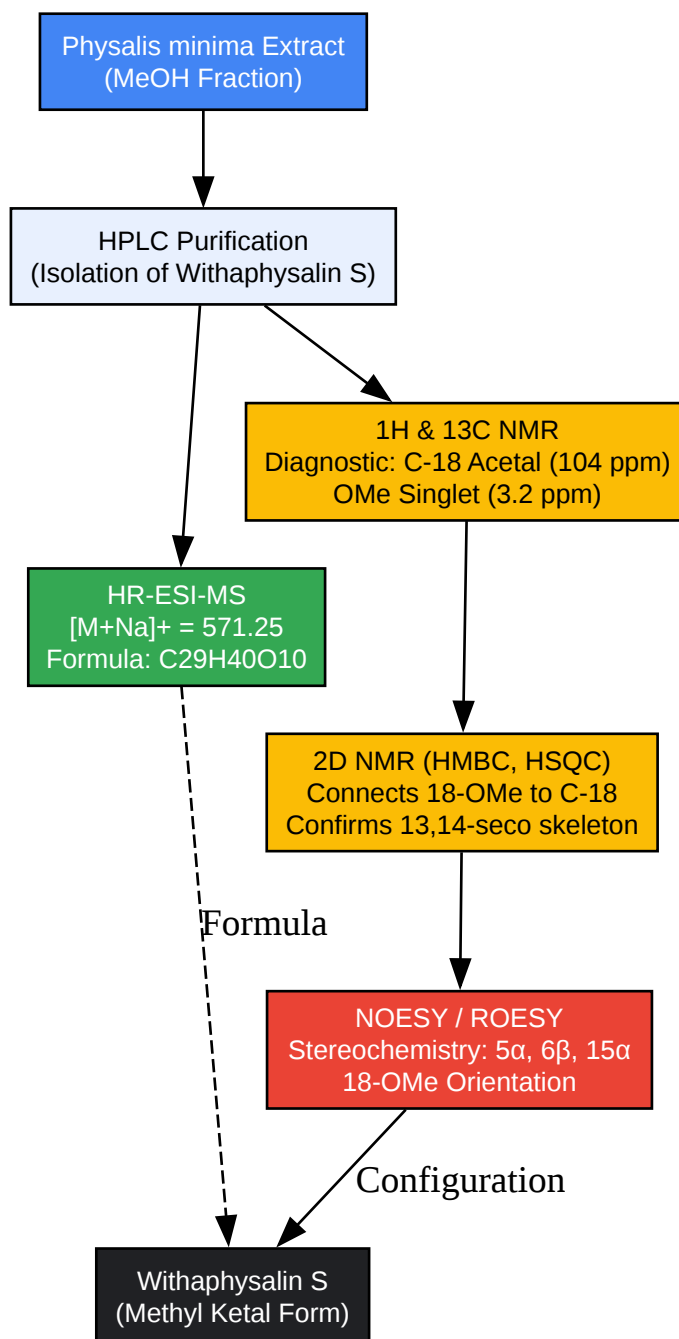
Spectroscopic Signatures

- Mass Spectrometry: HR-ESI-MS exhibits a molecular ion consistent with (e.g., at 571.2519).
- NMR (Key Signals):
 - 5.8 - 6.8 ppm: Olefinic protons of the Ring A enone (H-2, H-3) and side chain (H-27, H-28).

- 3.2 - 3.4 ppm: Singlet corresponding to the 18-OCH group.
- 4.0 - 4.5 ppm: Methine protons under oxygen (H-6, H-15, H-22).
- NMR (Key Signals):
 - ~203 ppm: C-1 ketone.
 - ~166 ppm: C-26 lactone carbonyl.
 - ~100-105 ppm: C-18 acetal carbon. This is the diagnostic signal for the 13,14-seco-18,20-epoxy system.
 - ~70-80 ppm: Oxygenated carbons (C-5, C-6, C-15, C-20, C-22).

Workflow Visualization

The following diagram illustrates the logical flow from isolation to structural assignment.



[Click to download full resolution via product page](#)

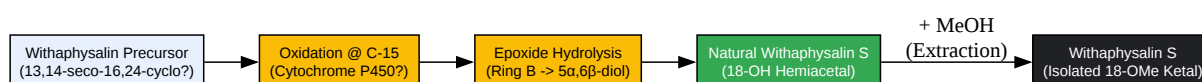
Figure 1: Structural elucidation workflow for **Withaphysalin S**, highlighting key spectroscopic checkpoints.

Biosynthetic Context

Withaphysalin S is likely a downstream metabolite of Withaphysalin B or Withaphysalin R. The biosynthetic pathway involves the oxidative cleavage of the C13-C14 bond, followed by hydroxylation at C-15.

Proposed Biosynthetic Pathway

- Precursor: Withaphysalin B (13,14-seco-steroid).
- Hydroxylation: Enzymatic oxidation at C-15 introduces the 15-OH group.
- Epoxidation/Hydrolysis: Modification of the A/B ring (formation of 5,6-epoxide and subsequent hydrolysis) yields the 5,6-diol.
- Artifact Formation: The natural 18-hemiacetal reacts with methanol during extraction to form the 18-methoxy ketal (**Withaphysalin S** isolated form).[2]



[Click to download full resolution via product page](#)

Figure 2: Proposed biosynthetic relationship and artifact formation of **Withaphysalin S**.

References

- Ma, L., et al. (2007). "New Withaphysalins from *Physalis minima*." *Helvetica Chimica Acta*, 90(7), 1360–1367. [Link\[1\]](#)

- Chen, L. X., He, H., & Qiu, F. (2011). "Natural withanolides: an overview." *Natural Product Reports*, 28(4), 705-740. [Link](#)
- Zhang, H., et al. (2022). "Withaphysalins from Medicinal and Edible *Physalis minima* and Their Anti-inflammatory Activities." *Journal of Agricultural and Food Chemistry*, 70(18), 5610–5623. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. plantaedb.com](http://plantaedb.com) [plantaedb.com]
- [2. fileserv-az.core.ac.uk](http://fileserv-az.core.ac.uk) [fileserv-az.core.ac.uk]
- To cite this document: BenchChem. [Chemical Structure and Stereochemistry of Withaphysalin S]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13403736/docs#chemical-structure-and-stereochemistry-of-withaphysalin-s>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)